

An In-depth Technical Guide to 1-Desmethylobtusin (Aurantio-obtusin)

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Compound of Interest

Compound Name: 1-Desmethylobtusin

Cat. No.: B12376054

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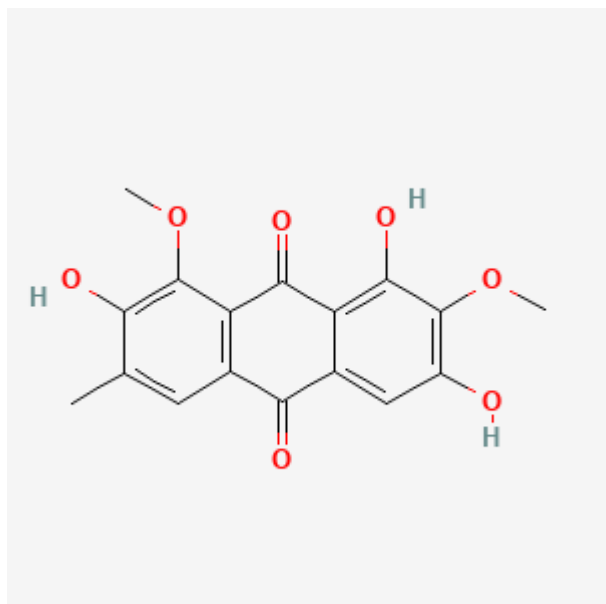
This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **1-Desmethylobtusin**, a significant bioactive compound. This document is intended to serve as a core reference for researchers, scientists, and professionals involved in drug development and natural product chemistry.

Chemical Structure and Identification

1-Desmethylobtusin is an anthraquinone, a class of organic compounds characterized by a 9,10-anthracenedione core. While the name "**1-Desmethylobtusin**" is used, the compound is more formally and commonly known as Aurantio-obtusin. The ambiguity in the trivial name "**1-Desmethylobtusin**" arises from the numbering of the anthraquinone scaffold and the position of the demethylation relative to its parent compound, obtusin.

The chemical structure of Obtusin is 1,7-dihydroxy-2,3,8-trimethoxy-6-methylanthracene-9,10-dione.^[1] Aurantio-obtusin, and therefore **1-Desmethylobtusin**, is characterized by the substitution of a hydroxyl group for the methoxy group at the 3-position of obtusin.

Chemical Structure of **1-Desmethylobtusin** (Aurantio-obtusin):



IUPAC Name: 1,3,7-trihydroxy-2,8-dimethoxy-6-methylantracene-9,10-dione[2]

Table 1: Chemical Identifiers and Properties

Identifier	Value	Reference
Molecular Formula	C ₁₇ H ₁₄ O ₇	[1][2]
Molecular Weight	330.29 g/mol	[2]
CAS Number	67979-25-3	[2][3]
PubChem CID	155011	[2]
Appearance	Powder	[4]
Melting Point	265-266 °C	[3]
Boiling Point	594.6 °C at 760 mmHg	[3]
Density	1.51 g/cm ³	[3]

Biological Activities and Quantitative Data

Aurantio-obtusin has been isolated from the seeds of *Cassia obtusifolia* and *Cassia tora* and is recognized for its various pharmacological effects.[5][6][7]

Table 2: Summary of Reported Biological Activities

Activity	Assay	Results	Reference
Anti-inflammatory	Lipopolysaccharide (LPS)-induced RAW264.7 cells	Significantly decreased the production of NO, PGE ₂ , and inhibited the protein expression of COX-2, TNF- α , and IL-6.	[7]
Hypotensive and Hypolipidemic	In vivo and in vitro studies	Possesses hypotensive and hypolipidemic effects.	[4]
Aldose Reductase Inhibition	In vitro rat lens aldose reductase (RLAR) inhibition assay	Inhibits RLAR, suggesting potential for diabetic complication management.	[3]
Aryl Hydrocarbon Receptor (AhR) Activation	In vitro assay	Activates AhR in a concentration-dependent manner.	[3]
Larvicidal Activity	Assay against Aedes gambiae mosquitoes	Exhibits larvicidal properties.	[3]

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and advancement of scientific findings. Below are summaries of key experimental protocols related to Aurantio-obtusin.

3.1. Isolation of Aurantio-obtusin from Cassia obtusifolia Seeds

A general protocol for the isolation of anthraquinones from plant material involves the following steps. Specific details may vary between published methods.

- **Extraction:** The dried and powdered seeds of *Cassia obtusifolia* are extracted with a suitable organic solvent, such as methanol or ethanol, using methods like maceration or Soxhlet extraction.
- **Fractionation:** The crude extract is then partitioned with solvents of increasing polarity (e.g., n-hexane, chloroform, ethyl acetate, and n-butanol) to separate compounds based on their polarity. Anthraquinones are typically found in the less polar fractions.
- **Chromatography:** The anthraquinone-rich fraction is subjected to column chromatography over silica gel. Elution is performed with a gradient of solvents, such as a mixture of hexane and ethyl acetate, to separate the individual compounds.
- **Purification:** Fractions containing Aurantio-obtusin are further purified using techniques like preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure compound.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) spectroscopy (^1H -NMR, ^{13}C -NMR), Mass Spectrometry (MS), and comparison with literature data.

3.2. Anti-inflammatory Activity Assay in LPS-induced RAW264.7 Macrophages

This protocol outlines the investigation of the anti-inflammatory effects of Aurantio-obtusin.

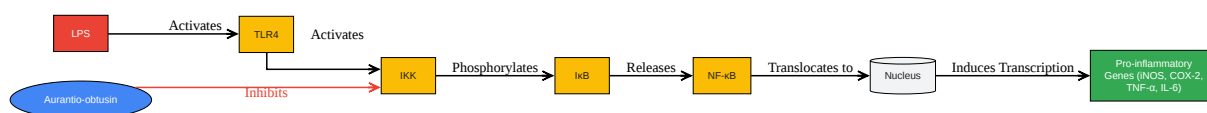
- **Cell Culture:** RAW264.7 macrophage cells are cultured in an appropriate medium (e.g., DMEM) supplemented with fetal bovine serum and antibiotics at 37°C in a humidified 5% CO₂ atmosphere.
- **Cell Treatment:** Cells are pre-treated with various concentrations of Aurantio-obtusin for a specified time (e.g., 1 hour) before being stimulated with lipopolysaccharide (LPS) to induce an inflammatory response.
- **Nitric Oxide (NO) Production Assay:** The concentration of nitrite, a stable product of NO, in the culture supernatant is measured using the Griess reagent.
- **Pro-inflammatory Cytokine and Enzyme Measurement:** The levels of pro-inflammatory cytokines (e.g., TNF- α , IL-6) and enzymes (e.g., COX-2, iNOS) are quantified at both the

mRNA and protein levels using techniques such as quantitative real-time PCR (qRT-PCR) and Western blotting, respectively.

Signaling Pathway and Experimental Workflow Diagrams

4.1. Anti-inflammatory Signaling Pathway of Aurantio-obtusin

Aurantio-obtusin has been shown to exert its anti-inflammatory effects by modulating the NF- κ B signaling pathway.[7]

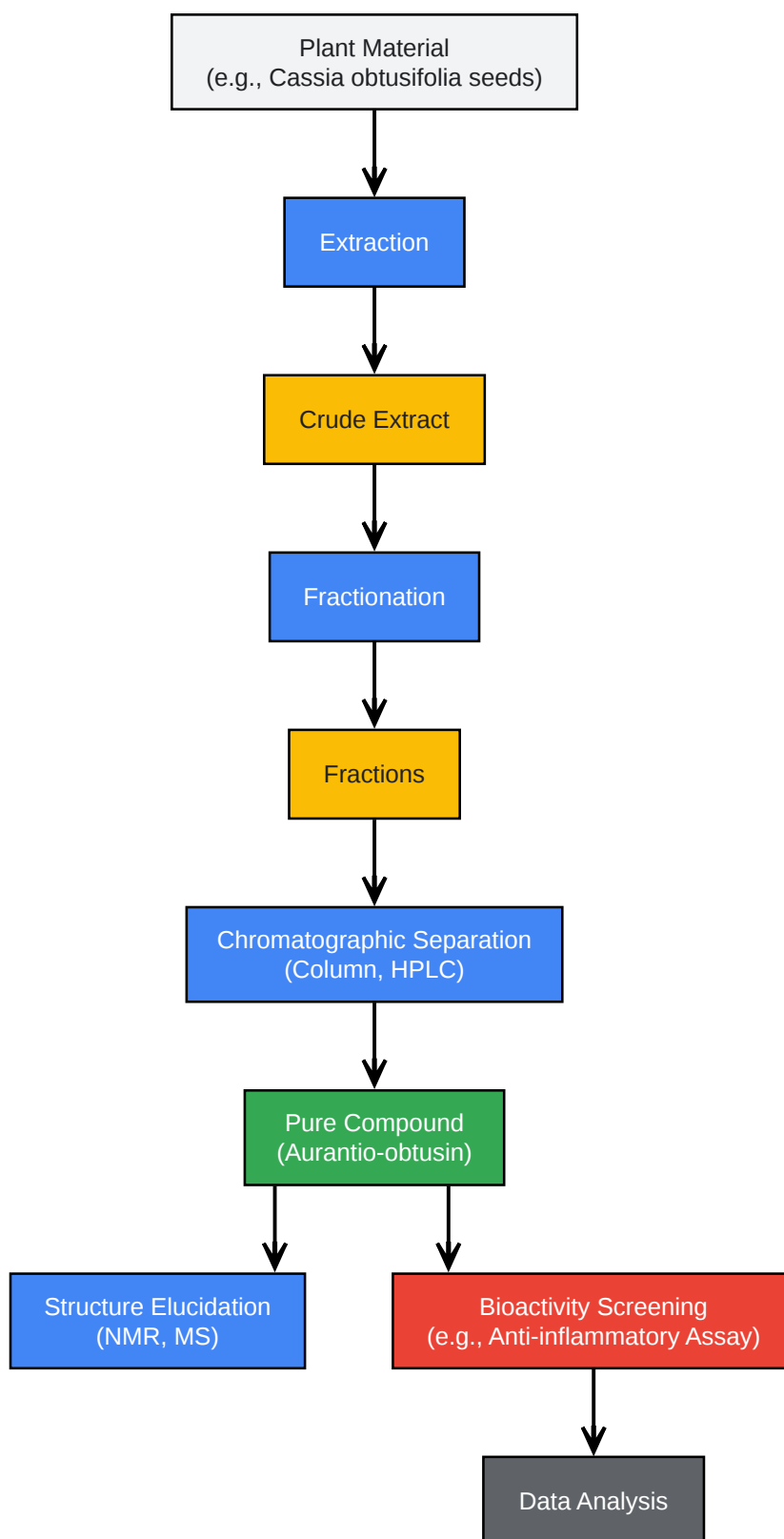


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Caption: NF- κ B signaling pathway modulation by Aurantio-obtusin.

4.2. General Workflow for Isolation and Bioactivity Screening

The following diagram illustrates a typical workflow for the isolation of a natural product like Aurantio-obtusin and its subsequent biological evaluation.



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Caption: Workflow for natural product isolation and screening.

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